

Delphinidin 3-glucoside chloride stock solution preparation DMSO

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Compound Focus: Delphinidin 3-glucoside chloride

CAS No.: 6906-38-3

Cat. No.: S592777

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Molecular Characterization & Stock Solution Preparation

Table 1: Basic Chemical Properties of Delphinidin 3-glucoside chloride [1] [2] [3]

Property	Detail
CAS Number	6906-38-3
Molecular Formula	C ₂₁ H ₂₁ ClO ₁₂
Molecular Weight	500.84 g/mol
Purity	>98% - 99.89% (by HPLC)
Physical Description	Purple to black powder
Solubility	Soluble in DMSO, Methanol, Ethanol

Table 2: Stock Solution Preparation and Storage [1] [2] [3]

Parameter	Recommendation
Recommended Solvent	DMSO
Standard Stock Concentration	10 mM - 100 mM
Preparation Example (10 mM)	Dissolve 5.0 mg of Dp3G in 1.0 mL of DMSO
Long-Term Storage	-20°C (short term) or -80°C (long term) in tightly sealed, aliquoted vials under inert gas
Solution Stability	Use freshly prepared solutions; stock solutions are generally usable for up to 2 weeks when stored properly at -20°C

In Vitro Experimental Protocols

Cell-Based Apoptosis Assay [1] [4]

- **Cell Line:** B-cell chronic lymphocytic leukemia (B-CLL) cells from patients.
- **Treatment:** Apply Dp3G at concentrations ranging from **30 to 100 µM**.
- **Incubation:** Treat cells for **24 hours**.
- **Analysis:** Analyze apoptosis using methods like flow cytometry (Annexin V/PI staining). Dp3G induces redox-sensitive caspase-3 activation and dephosphorylation of Akt.

Western Blot Analysis for Signaling Pathways [1] [5]

- **Cell Lines:** MDA-MB-231 and MCF-7 breast cancer cells.
- **Treatment:** Treat cells with **40 µM** Dp3G for **24 hours**.
- **Cell Lysis:** Lyse cells using RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Analysis:** Detect changes in protein expression levels. Dp3G treatment inhibits AKT phosphorylation, increases pro-apoptotic factors (Cyt c, caspase-3, Bax), and decreases anti-apoptotic Bcl-2.

Antioxidant Assay in Endothelial Cells [1] [6]

- **Cell Line:** Human Umbilical Vein Endothelial Cells (HUVECs).
- **Pre-treatment:** Incubate cells with Dp3G (**1-100 µM**) prior to induction of oxidative stress (e.g., with oxidized low-density lipoprotein (oxLDL)).

- **Assessment:** Measure markers of oxidative stress and endothelial dysfunction. The protective effect of Dp3G is dependent on the Sodium-Dependent Glucose Transporter 1 (SGLT1).

In Vivo Experimental Protocol

Xenograft Mouse Model for Tumor Growth Inhibition [1] [5] [4]

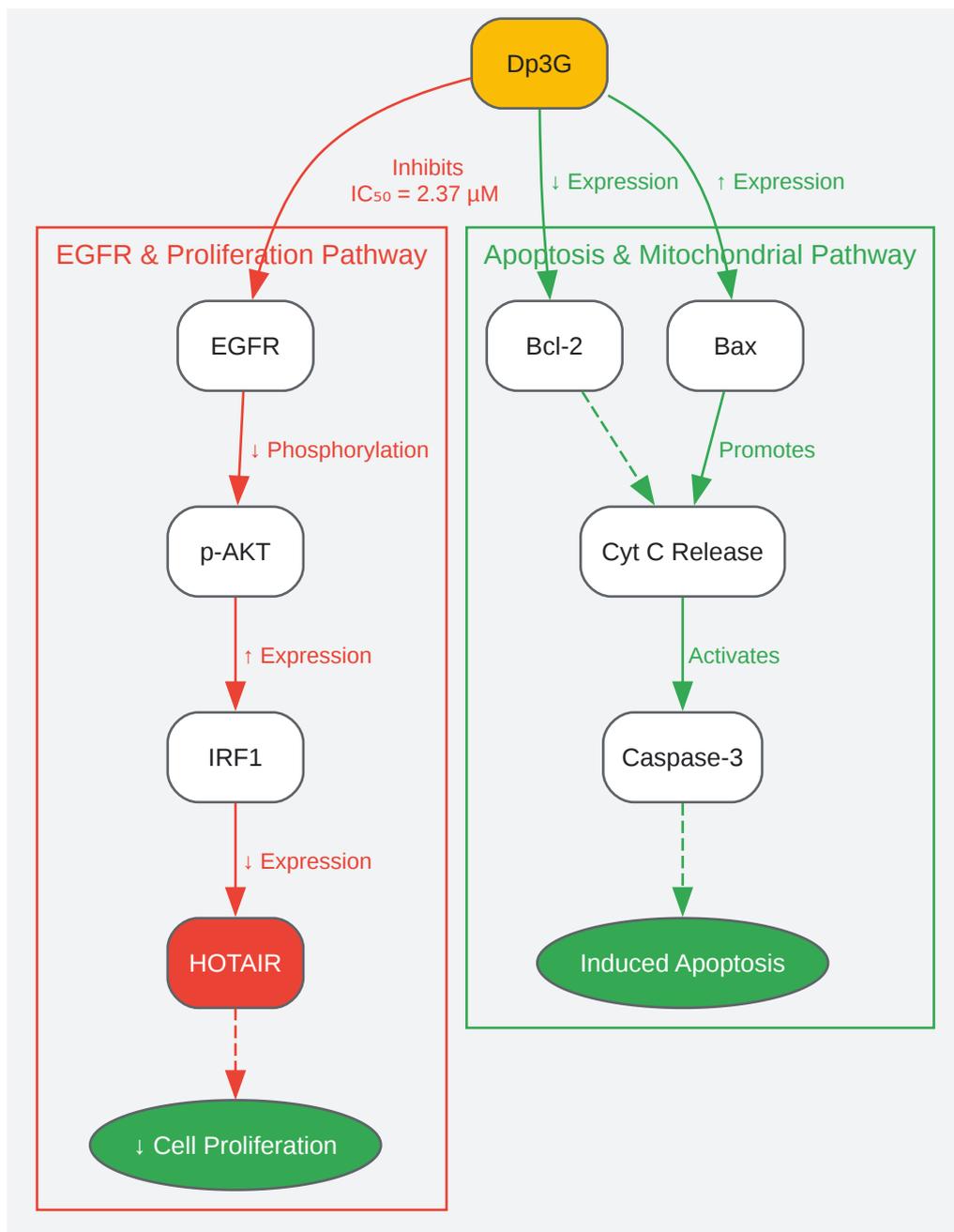
- **Animal Model:** Athymic BALB/c mice xenografted with MDA-MB-231-Luc-GFP cells.
- **Dosage & Administration:** Administer Dp3G at **40 mg/kg per day** via intragastric gavage (i.g.).
- **Treatment Duration:** Continue treatment for **25 days**.
- **Evaluation:** Monitor and measure tumor volume over time. This regimen has been shown to significantly inhibit tumor growth.

Biological Activities & Potential Mechanisms

Dp3G exhibits a range of biological activities relevant to drug development:

- **Anticancer Activity:** Induces apoptosis and inhibits proliferation in various cancer cell lines (e.g., breast, leukemia). Its mechanism involves inhibiting the EGFR pathway and modulating the pAKT/IRF1/HOTAIR axis [1] [5] [7].
- **Antioxidant Activity:** Protects against oxidative stress in endothelial cells, which may contribute to cardioprotective effects [1] [6].
- **Platelet Inhibition:** Inhibits ADP, collagen, or TRAP-stimulated platelet aggregation, potentially through AMPK phosphorylation [1].
- **Phytoestrogen Activity:** Binds to estrogen receptor beta (ER β), which may underlie some of its health benefits [1].

The following diagram summarizes the primary signaling pathways through which Dp3G is known to exert its anticancer effects, based on the cited literature.



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Critical Notes for Researchers

- **Solubility and Handling:** Dp3G is highly soluble in DMSO, but the solvent is hygroscopic. Use newly opened DMSO to prevent water absorption, which can affect compound stability [1].
- **Stability:** The compound is sensitive to light, moisture, and pH. Always store the powder and solutions as recommended, protected from air and light. Prepare fresh solutions when possible [5] [6]

[3].

- **Bioavailability:** As with many anthocyanins, Dp3G can have low bioavailability. This is an important consideration when designing in vivo experiments and interpreting results [6] [7].

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